

handling and storage of hygroscopic tributylphosphine oxide

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Compound of Interest

Compound Name: Tributylphosphine oxide

Cat. No.: B122868

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Technical Support Center: Tributylphosphine Oxide (TBPO)

This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and effective use of hygroscopic **tributylphosphine oxide**.

Frequently Asked Questions (FAQs)

Q1: What is **tributylphosphine oxide** (TBPO) and what are its primary applications?

A1: **Tributylphosphine oxide** (TBPO), with the CAS number 814-29-9, is an organophosphorus compound that appears as a white to off-white crystalline solid.^{[1][2][3]} Due to its chemical properties, it serves various roles in research and industry, including:

- **Ligand in Coordination Chemistry:** It forms stable complexes with transition metals, which is vital for catalysis and materials science.^[3]
- **Reagent in Organic Synthesis:** It is used as a reagent and sometimes as a solvent in the synthesis of other complex organic molecules.^[3]
- **Catalysis:** TBPO is employed in various catalytic processes to improve reaction efficiency.^[3]
- **Pharmaceutical Development:** It can be used in drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients.^[3]

Q2: Why is TBPO classified as hygroscopic and what are the implications?

A2: TBPO is described as hygroscopic, meaning it has a strong tendency to absorb moisture directly from the atmosphere.^{[1][2]} This property is critical because the absorbed water can:

- Alter the physical state of the compound, causing it to become clumpy or oily.
- Introduce an unwanted reactant (water) into moisture-sensitive experiments, potentially leading to side reactions, reduced yields, or complete reaction failure.
- Affect the accuracy of measurements when weighing the compound for a reaction.

Q3: What are the recommended storage and handling conditions for TBPO?

A3: Due to its hygroscopic and hazardous nature, strict storage and handling procedures are mandatory.

- **Storage:** Store TBPO in a tightly sealed container in a dry, cool, and well-ventilated area, away from incompatible materials like strong oxidizing agents.^[2] Storage under an inert gas atmosphere (e.g., argon or nitrogen) is recommended. Some suppliers suggest storing at temperatures below 15°C in a dark place. The storage area should be secure (store locked up).^[2]
- **Handling:** Always handle TBPO in a well-ventilated area, such as a fume hood.^[4] Use air-free techniques when possible.^[5] Avoid creating dust. Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[2][6]} A NIOSH-approved respirator may be necessary if ventilation is inadequate.^[4]

Q4: What are the main safety hazards associated with TBPO?

A4: TBPO is classified as a hazardous chemical. Key hazards include:

- **Corrosive Effects:** It causes severe skin burns and serious eye damage.^[2]
- **Toxicity:** It is harmful if swallowed, inhaled, or in contact with the skin. Inhalation may lead to corrosive injuries to the respiratory tract.^[7]

- First Aid: In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek urgent medical attention.^[2] If inhaled, move to fresh air.^[2] If swallowed, rinse the mouth with water but do not induce vomiting.^[2]

Q5: How can I tell if my TBPO has absorbed moisture?

A5: Visual inspection can often reveal moisture absorption. Signs include:

- A change in appearance from a free-flowing white powder to a clumpy, sticky, or oily solid.
- Difficulty in handling and weighing the compound accurately. If you suspect moisture contamination, it is best to dry the material before use in a moisture-sensitive reaction.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent reaction yields, unexpected byproducts, or reaction failure.	Moisture contamination from hygroscopic TBPO.	1. Ensure TBPO is properly dried before use. Follow the detailed drying protocol provided below. 2. Verify that the reaction is being performed under strictly anhydrous conditions (e.g., dry solvents, inert atmosphere).
The TBPO solid appears clumpy, oily, or has liquefied.	The compound has absorbed a significant amount of moisture from the atmosphere due to improper storage or handling.	1. Do not use the material directly in a moisture-sensitive reaction. 2. Dry the TBPO thoroughly using a vacuum oven or a desiccator over a strong drying agent. Refer to the drying protocol. 3. Review and improve your storage procedures. Ensure containers are sealed tightly and consider using a desiccator or glovebox for storage.
Difficulty removing TBPO from the final reaction mixture.	TBPO, like its analogue triphenylphosphine oxide (TPPO), can be challenging to separate from reaction products due to its polarity and solubility. ^{[8][9]}	1. Precipitation/Trituration: For non-polar products, concentrate the reaction mixture and triturate the residue with a non-polar solvent like cold hexanes or diethyl ether. The less soluble TBPO may precipitate and can be removed by filtration. ^{[9][10]} 2. Acid-Base Extraction: This method is not directly applicable as TBPO is neutral. 3. Column Chromatography: While effective, it can be tedious. A silica gel plug

filtration with a non-polar eluent may remove a significant portion of the TBPO before full column purification. [\[10\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **Tributylphosphine Oxide**

Property	Value	Reference(s)
CAS Number	814-29-9	[6]
Molecular Formula	C ₁₂ H ₂₇ OP	[1] [3]
Molecular Weight	218.32 g/mol	[1] [6]
Appearance	White to off-white crystalline powder/solid	[1] [2] [3]
Melting Point	64 - 69 °C	[2] [6]
Boiling Point	150 °C @ 1.5 mmHg	[2] [6]
Hygroscopicity	Hygroscopic	[1] [2] [7]
Primary Hazards	Corrosive (causes severe skin/eye burns), Harmful (swallowed, inhaled, skin contact)	[2] [6]

Experimental Protocols

Protocol: Drying Hygroscopic **Tributylphosphine Oxide**

This protocol describes how to effectively remove absorbed atmospheric water from TBPO before its use in an experiment.

Materials:

- Hygroscopic TBPO
- Schlenk flask or a round-bottom flask
- High-vacuum pump
- Vacuum oven (alternative)
- Desiccator
- Strong drying agent (e.g., phosphorus pentoxide, anhydrous calcium sulfate)
- Inert gas supply (Argon or Nitrogen)

Method 1: High-Vacuum Drying (Preferred Method)

- Place the hygroscopic TBPO into a clean, dry Schlenk flask.
- Connect the flask to a high-vacuum line equipped with a cold trap.
- Slowly open the flask to the vacuum to avoid disturbing the powder.
- Dry the material under high vacuum for several hours (4-12 hours, depending on the amount of material and level of moisture). Gentle heating (e.g., 40-50 °C, well below the melting point) can accelerate the process, but ensure the temperature does not degrade the compound.
- Once drying is complete, backfill the Schlenk flask with an inert gas (e.g., argon or nitrogen).
- Store the dried TBPO in the sealed flask inside a desiccator or a glovebox until ready for use.

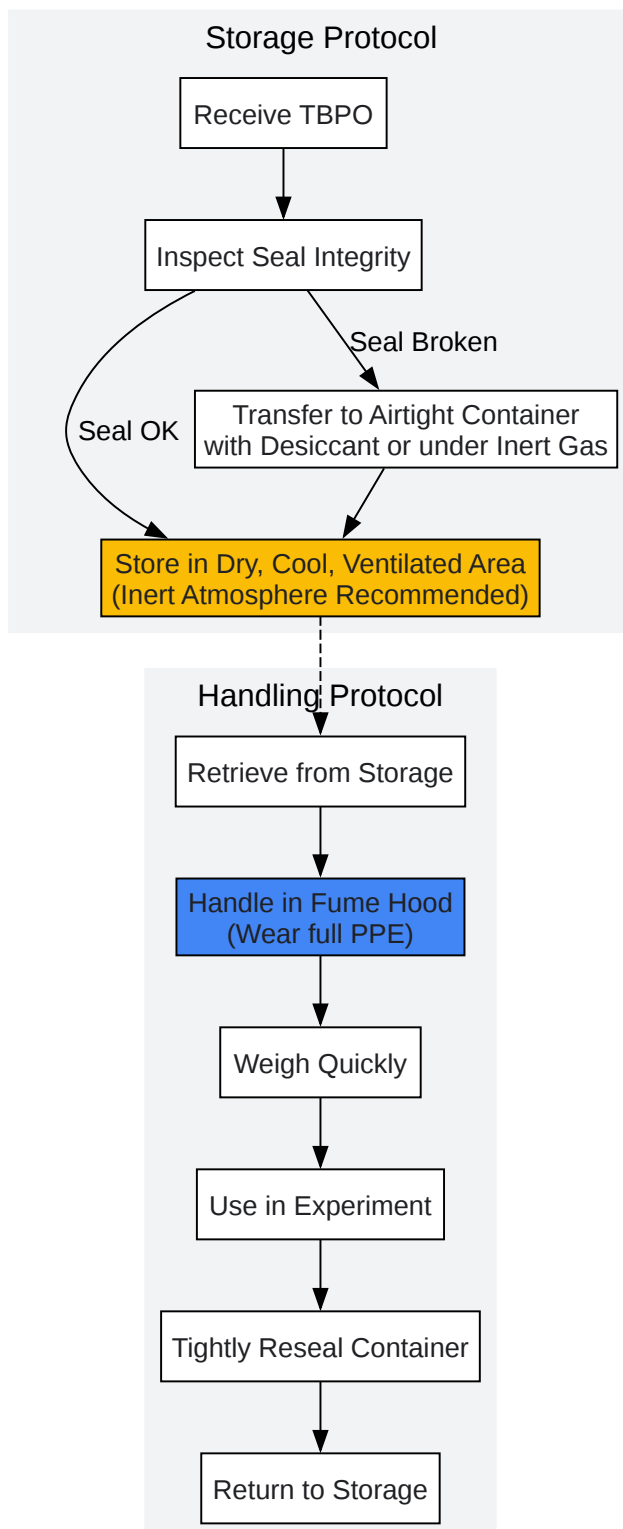
Method 2: Desiccator Drying (For Less Stringent Requirements)

- Place a strong drying agent in the bottom of a glass desiccator.
- Place the TBPO in a shallow, open container (like a crystallization dish) on the desiccator plate.

- Seal the desiccator. If the desiccator has a stopcock, you can apply a vacuum to increase the drying efficiency.
- Allow the TBPO to dry for an extended period (24-48 hours).[\[11\]](#) Note that this method is slower and may be less effective than high-vacuum drying.[\[11\]](#)
- Handle the dried material quickly in a low-humidity environment to minimize re-absorption of moisture.

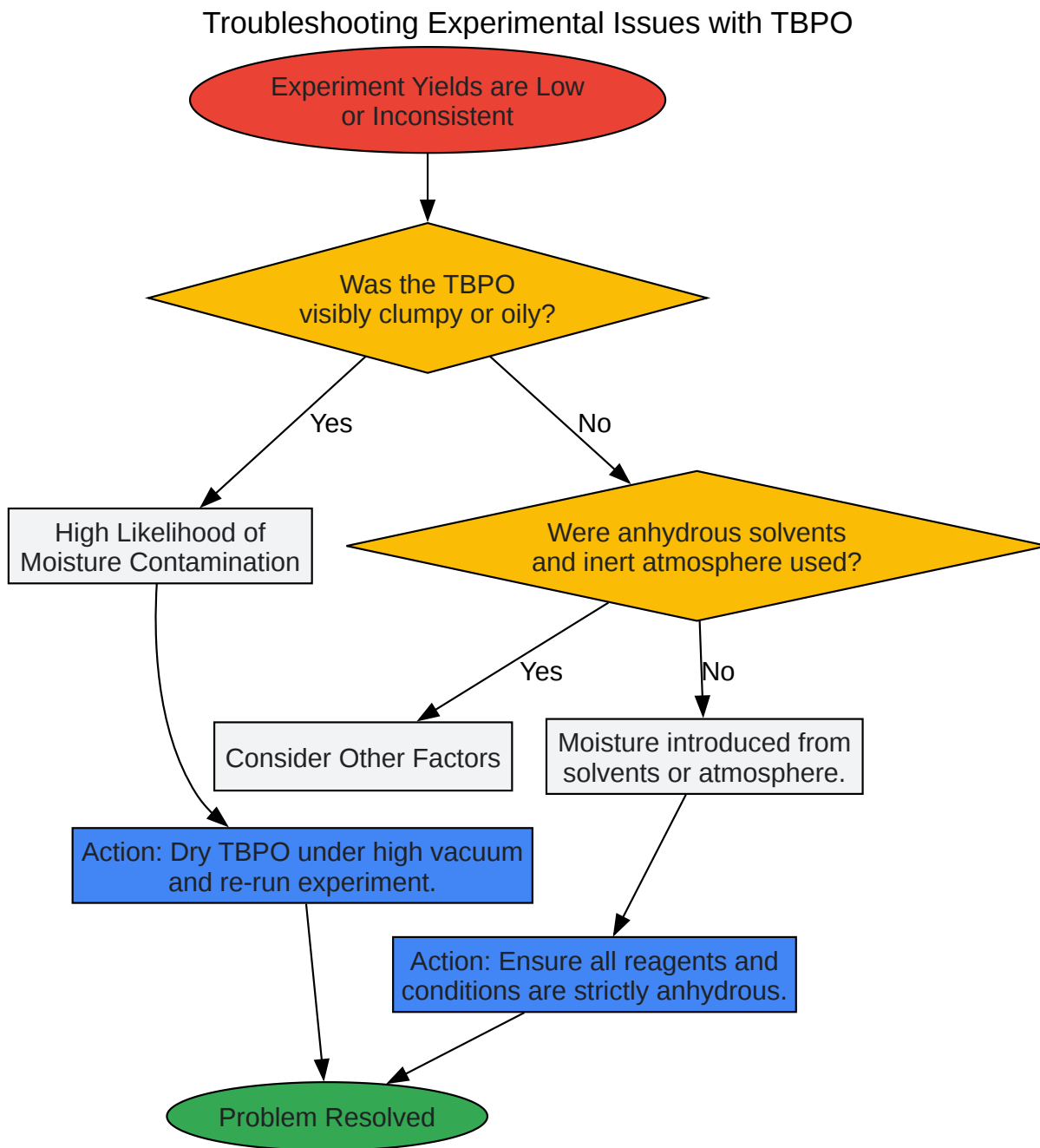
Mandatory Visualizations

Workflow for Handling and Storage of TBPO



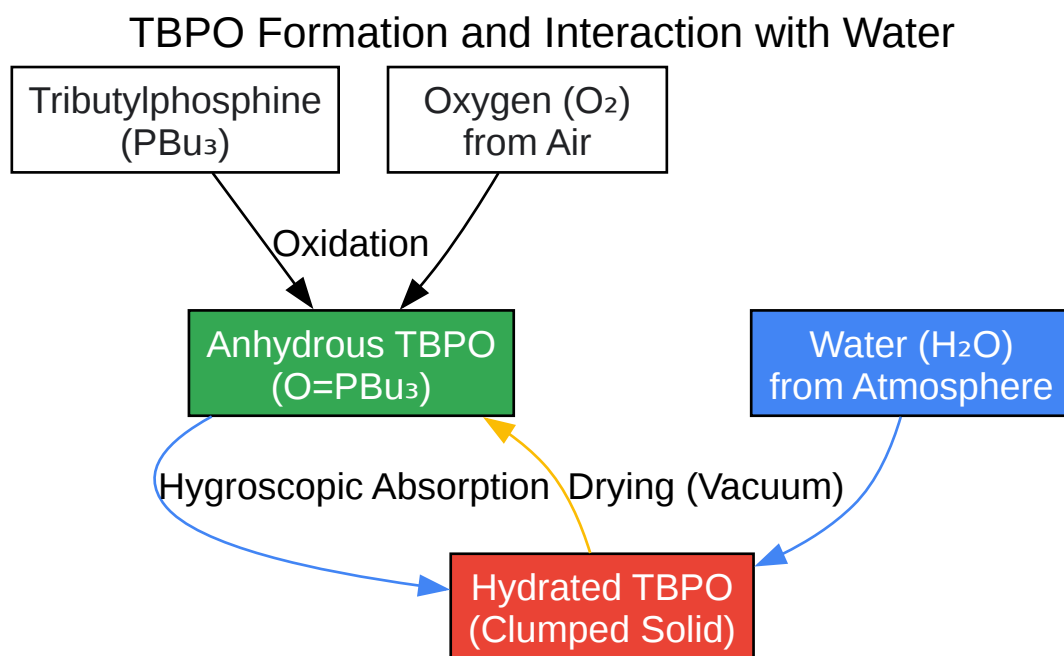
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Caption: Recommended workflow for the proper storage and handling of hygroscopic TBPO.



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Caption: A logical decision tree for troubleshooting common issues involving TBPO.



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Caption: The relationship between tributylphosphine, TBPO, and atmospheric moisture.

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